

NU-7107 methylated morpholine analogue

NU7107

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Compound Focus: NU-7107

Cat. No.: S548532

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NU-7107 Basic Information and Role

NU-7107 is a cell-permeable pyrimidoisoquinolinone compound identified in scientific research as a potent and selective inhibitor of the DNA-dependent protein kinase (DNA-PK) [1] [2]. It is also noted as a methylated morpholine analogue of another DNA-PK inhibitor, NU7026. The methylation at the C-2 and C-6 positions of the morpholine ring was shown to slow plasma clearance in mice compared to NU7026, suggesting improved metabolic stability [2].

Its primary documented role in research is to induce radiosensitization by inhibiting the repair of DNA double-strand breaks [2].

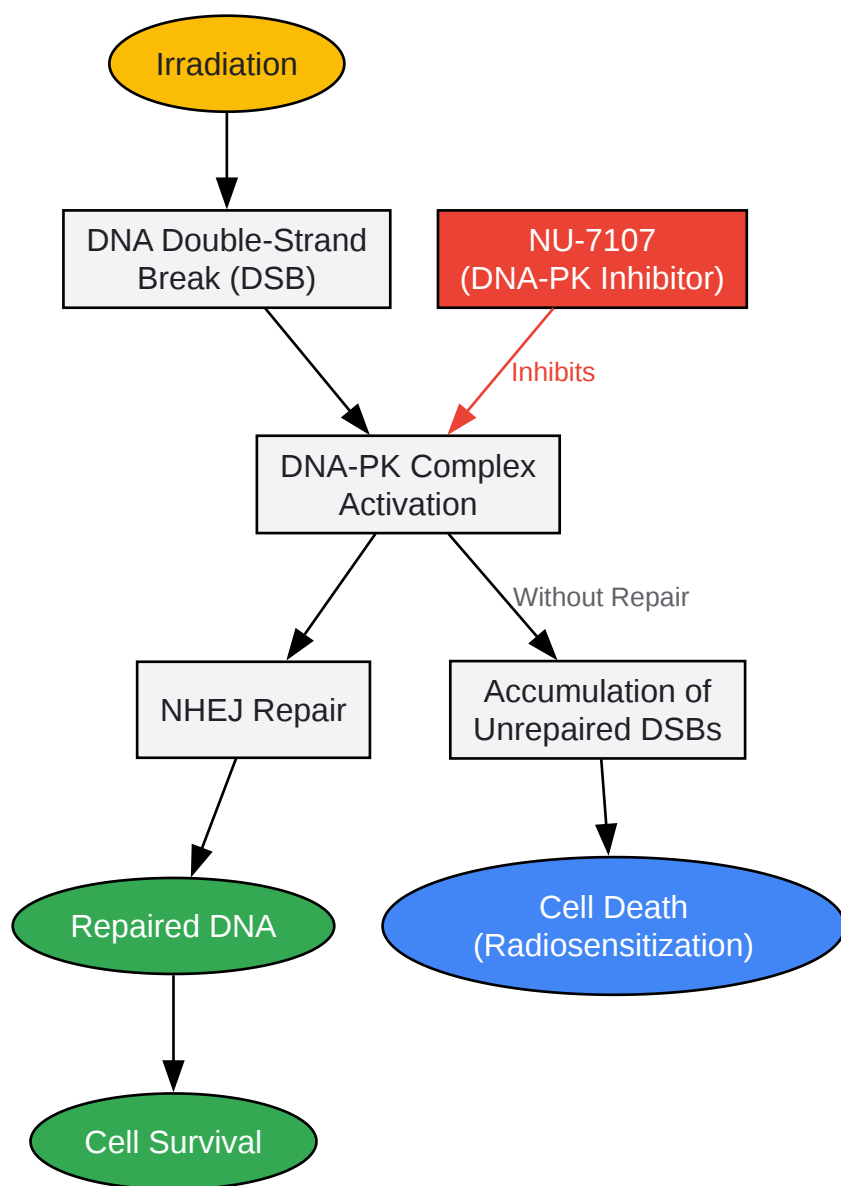
Mechanism of Action and Experimental Data

The table below summarizes key experimental data for **NU-7107** from the search results:

Property	Description / Value	Reference / Context
CAS Number	503465-21-2	[1]
Molecular Formula	C ₁₈ H ₁₉ N ₃ O ₂	[1]

Property	Description / Value	Reference / Context
Molecular Weight	309.36 g/mol	[1]
Melting Point	208-209 °C (in Ethanol)	[1]
Biological Role	Potent DNA-PK inhibitor; potential anticancer activity.	[1]
Related Compound	Methylated analogue of NU7026.	[2]
Pharmacokinetics	Plasma clearance in mice is four-fold slower than NU7026.	[2]

The following diagram illustrates the hypothesized mechanism of action of **NU-7107** based on its described function as a DNA-PK inhibitor.



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*Diagram Title: Proposed Mechanism of **NU-7107** as a Radiosensitizer*

Guidance for Technical Support Content

Since direct troubleshooting information for **NU-7107** is unavailable, here are suggestions based on common laboratory challenges with pharmacological inhibitors:

- **Solution Preparation:** **NU-7107** is often dissolved in DMSO for stock solutions [2]. Ensure proper aliquoting and storage at -20°C to avoid freeze-thaw cycles and maintain stability.

- **Positive Controls:** Use a known DNA-PK inhibitor like NU7026 as a positive control to validate your experimental system [2].
- **Off-Target Effects:** While **NU-7107** is specific for DNA-PK over other PIKK family members [2], include a negative control (e.g., vehicle only) to rule out nonspecific effects.
- **Experimental Replication:** The radiosensitization effect requires sustained exposure [2]. Carefully optimize treatment duration and timing relative to other experimental agents like radiation.

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References

1. - NU CAS#: 503465-21-2 7107 [chemicalbook.com]

2. Preclinical pharmacokinetics and metabolism of a novel ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [NU-7107 methylated morpholine analogue NU7107]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548532#nu-7107-methylated-morpholine-analogue-nu7107>]

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